

AV-412 free base degradation and storage issues

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Compound of Interest

Compound Name: AV-412 free base

Cat. No.: B1245388

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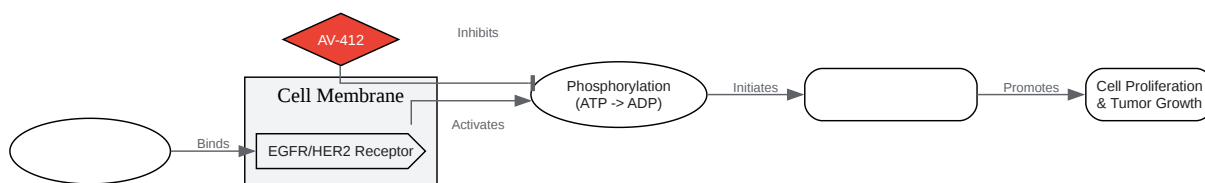
Technical Support Center: AV-412 Free Base

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **AV-412 free base**. The following troubleshooting guides and frequently asked questions (FAQs) address common issues encountered during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What is AV-412 and what is its mechanism of action?

AV-412 is a potent dual inhibitor of the Epidermal Growth Factor Receptor (EGFR) and ErbB2 (HER2) tyrosine kinases. It has shown activity against wild-type EGFR as well as clinically relevant mutant forms, including those resistant to first-generation EGFR inhibitors. Its mechanism of action involves blocking the autophosphorylation of these receptors, which in turn inhibits downstream signaling pathways responsible for cell proliferation and tumor growth.



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Caption: Mechanism of action of AV-412 as an EGFR/HER2 inhibitor.

Q2: How should I store **AV-412 free base** powder?

Proper storage is crucial to maintain the integrity of **AV-412 free base**. Based on supplier recommendations, the solid form should be stored at -20°C.

Q3: What are the recommended storage conditions for AV-412 stock solutions?

Once dissolved, stock solutions of AV-412 have different stability profiles depending on the storage temperature. To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.^[1]

Q4: In which solvents is AV-412 soluble?

AV-412 is a quinazoline derivative and, like many small molecule inhibitors, has specific solubility characteristics. The free base is highly soluble in DMSO. The tosylate salt form of AV-412 shows solubility in a broader range of solvents.

Data Presentation

Table 1: Recommended Storage Conditions for AV-412

Form	Storage Temperature	Duration	Source
Solid (Powder)	-20°C	Up to 3 years	MedChemExpress
Solid (Tosylate)	-20°C	≥ 4 years	Cayman Chemical
Solution in Solvent	-80°C	Up to 6 months	MedChemExpress
-20°C	Up to 1 month	MedChemExpress	

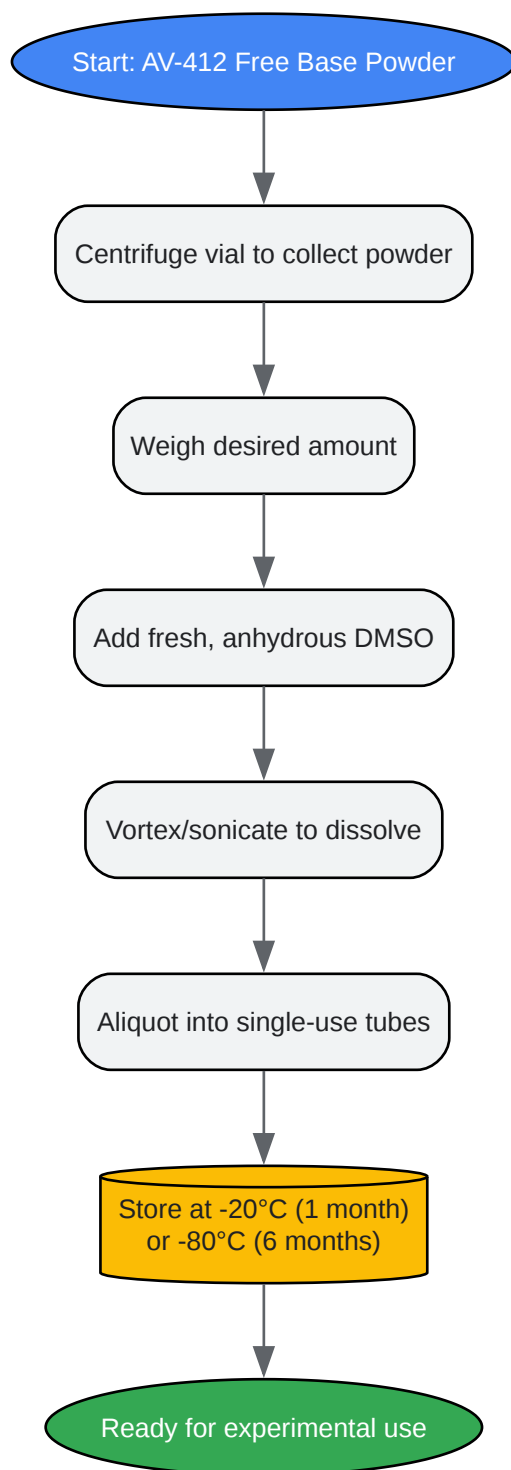
Table 2: Solubility of AV-412

Form	Solvent	Concentration	Source
Free Base	DMSO	100 mg/mL (197.23 mM)	Selleck Chemicals
Tosylate Salt	DMF	15 mg/mL	Cayman Chemical
DMSO	15 mg/mL	Cayman Chemical	
DMSO:PBS (pH 7.2) (1:3)	0.25 mg/mL	Cayman Chemical	
Ethanol	0.25 mg/mL	Cayman Chemical	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of **AV-412 Free Base** in DMSO

- **Pre-use Handling:** Before opening the vial, centrifuge it briefly to ensure that all the powder is collected at the bottom.
- **Weighing:** Accurately weigh the desired amount of **AV-412 free base** powder (Molecular Weight: 507.0 g/mol) in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of fresh, anhydrous DMSO to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM stock solution, dissolve 5.07 mg of **AV-412 free base** in 1 mL of DMSO.
- **Dissolution:** Vortex the solution gently until the compound is completely dissolved. If necessary, sonication in a water bath for a short period can aid dissolution.
- **Aliquoting and Storage:** Aliquot the stock solution into single-use, light-protected tubes and store at -80°C for long-term stability (up to 6 months) or -20°C for short-term use (up to 1 month).[1]

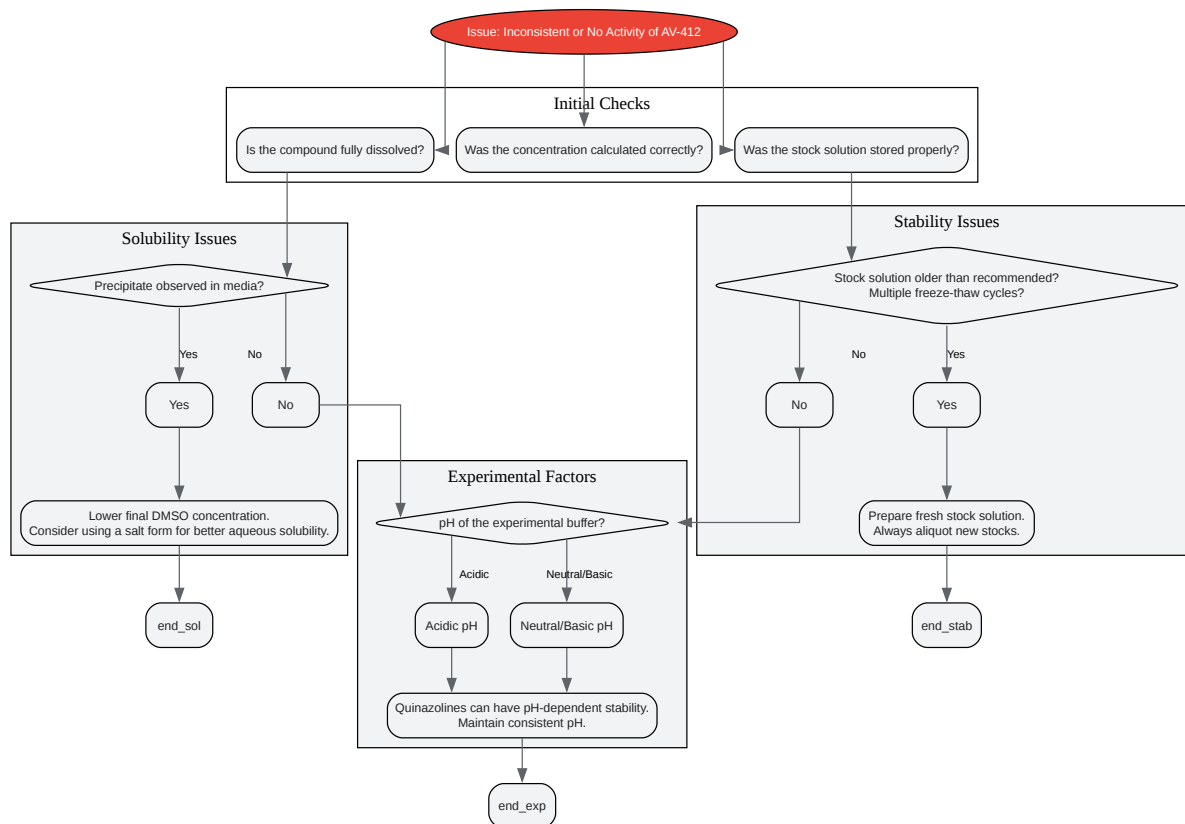


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Caption: Workflow for preparing and storing **AV-412 free base** stock solutions.

Troubleshooting Guide

Encountering issues in your experiments with AV-412? This guide provides a systematic approach to troubleshooting common problems.



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Caption: Logical troubleshooting guide for AV-412 experimental issues.

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References

- 1. medchemexpress.com [medchemexpress.com]
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